

# Solubility Data and Preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Khk-IN-2

Cat. No.: S8371220

Get Quote

The table below summarizes the key physical and solubility information for **KHK-IN-2**:

Property	Value
Molecular Weight	372.34 g/mol [1]
CAS Number	2135304-43-5 [1] [2]
Solubility in DMSO	250 mg/mL [1] [2]
Molar Concentration	671.43 mM [1]

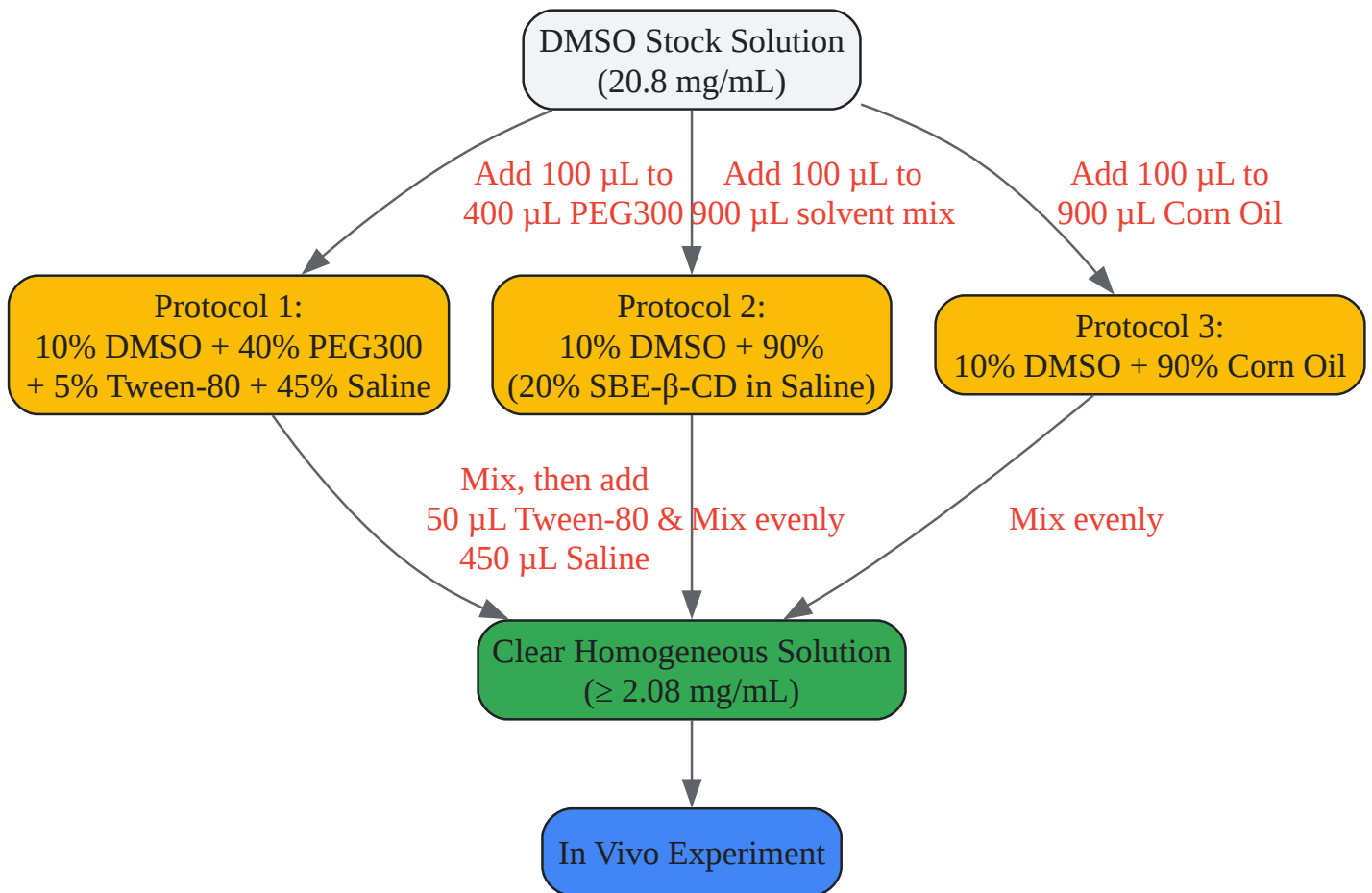
## Stock Solution Preparation [1]

- To prepare a 10 mM solution in DMSO, dissolve 3.72 mg of **KHK-IN-2** in 1 mL of DMSO.
- The supplier notes that the solution is "ready for reconstitution" and can be stored at -20°C for 1 year or at -80°C for 2 years.
- Important Note:** Hygroscopic DMSO can impact solubility, so it is recommended to use newly opened DMSO for best results.

## Experimental Protocols for In Vivo Administration

For research involving animal models, the supplier provides detailed protocols for preparing working solutions from the DMSO stock. The following workflow outlines the steps for preparing an in vivo dosing

solution using the recommended solvent systems.



[Click to download full resolution via product page](#)

*Workflow for preparing in vivo dosing solutions from a DMSO stock of **KHK-IN-2** [1].*

#### Protocol Details [1]:

- **Protocol 1 (Recommended):** Yields a clear solution of  $\geq 2.08$  mg/mL. Add 100  $\mu$ L of DMSO stock (20.8 mg/mL) to 400  $\mu$ L PEG300 and mix. Then add 50  $\mu$ L Tween-80, mix, and finally add 450  $\mu$ L of saline to a total volume of 1 mL.
- **Protocol 2:** Yields a clear solution of  $\geq 2.08$  mg/mL. Add 100  $\mu$ L of DMSO stock directly to 900  $\mu$ L of 20% SBE- $\beta$ -CD in saline and mix.
- **Protocol 3 (Use with caution):** Yields a clear solution of  $\geq 2.08$  mg/mL. Add 100  $\mu$ L of DMSO stock to 900  $\mu$ L corn oil and mix. The supplier advises careful consideration if the continuous dosing period exceeds half a month.

## Biological Context of KHK-IN-2

To help frame your research, here is some background on the therapeutic target of **KHK-IN-2**:

- **Primary Target:** **KHK-IN-2** is a potent and selective inhibitor of **ketoheokinase (KHK)**, with an  $IC_{50}$  of **0.45  $\mu$ M** [1] [2]. KHK is the primary enzyme that phosphorylates fructose to fructose-1-phosphate in the liver [3] [4].
- **Therapeutic Rationale:** KHK-C, the predominant hepatic isoform, lacks negative feedback regulation. Unchecked fructose metabolism drives the production of lipogenic precursors, leading to **increased liver fat (steatosis), elevated blood triglycerides, and insulin resistance** [3] [4]. Therefore, inhibiting KHK is a promising therapeutic strategy for metabolic conditions like **non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH)** [3] [4].
- **Research Note:** KHK exists in two isoforms (KHK-A and KHK-C). **KHK-IN-2's** specific activity against each isoform is not detailed in the available sources, though its primary action is understood to be in the liver [5] [6].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. KHK-IN-2 | KHK Inhibitor [medchemexpress.com]
2. KHK-IN-2 | 2135304-43-5 | Histone Demethylase [molnova.com]
3. Pharmacophore-based virtual screening and in silico ... [frontiersin.org]
4. Ketoheokinase inhibition improves NASH by reducing ... [pmc.ncbi.nlm.nih.gov]
5. Ketoheokinase: Expression and Localization of the Principal ... [pmc.ncbi.nlm.nih.gov]
6. Ketoheokinase-A acts as a nuclear protein kinase that ... [nature.com]

To cite this document: Smolecule. [Solubility Data and Preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8371220#khk-in-2-solubility-in-dmsol>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)